

# **Essential Safety and Operational Guide for Handling Mebeverine**

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Mebeverine**. It includes procedural guidance on personal protective equipment, operational plans for handling and storage, and emergency protocols.

#### **Hazard Identification and Classification**

**Mebeverine** hydrochloride is classified as harmful if swallowed.[1][2] It may also cause mild skin irritation or an allergic skin reaction.[2]

| Hazard Classification          | Code | Description  |
|--------------------------------|------|--|
| Acute Toxicity, Oral           | H302 | Harmful if swallowed[1][2]   |
| Skin Sensitization             | H317 | May cause an allergic skin reaction[2]                               |
| Specific Target Organ Toxicity | H373 | May cause damage to organs through prolonged or repeated exposure[2] |

## **Personal Protective Equipment (PPE)**

A comprehensive PPE plan is critical to minimize exposure. The following equipment should be used when handling **Mebeverine** powder or solutions.[1][3][4]



| Protection Type        | Specification  | Rationale  |
|------------------------|--|--|
| Eye/Face Protection    | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1][5]   | Protects eyes from dust particles and splashes.              |
| Skin Protection        | Chemical-impermeable gloves<br>(e.g., nitrile rubber) and<br>suitable protective clothing,<br>such as a lab coat.[1][2][5]               | Prevents direct skin contact and potential sensitization.[2] |
| Respiratory Protection | Use in a well-ventilated area. If exposure limits are exceeded or dust formation is likely, a full-face respirator should be used.[1][5] | Minimizes inhalation of harmful dust.                        |

## **Operational and Disposal Plans**

#### Safe Handling Protocols:

- Ventilation: Always handle Mebeverine in a well-ventilated place, such as a chemical fume hood.[1][5]
- Avoid Dust: Avoid the formation of dust and aerosols.[1][5]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands and any exposed skin thoroughly after handling.[1][2]
- Ignition Sources: Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.[5]

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from foodstuff containers.[1]



Recommended storage temperature is below 25°C or 30°C, protected from light.[6][7][8][9]

#### Disposal Plan:

- Product Disposal: Dispose of contents and container to an approved waste disposal plant or licensed chemical destruction facility in accordance with local, regional, and national regulations.[1][2][5]
- Contaminated Packaging: Containers can be triple-rinsed and offered for recycling or reconditioning.[5] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[5] For combustible packaging, controlled incineration is a possible option.[5] Unused medicine can also be returned to a local pharmacy for safe disposal.[6]

### **Emergency Procedures**

#### First Aid Measures:

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Ingestion      | If swallowed, rinse mouth with water.[1][5] Do NOT induce vomiting.[2][5] Get medical help immediately.[1][5]   |
| Inhalation     | Move the person into fresh air.[1][2][5] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and consult a doctor.[5]              |
| Skin Contact   | Take off contaminated clothing immediately.[5] Wash the affected area with soap and plenty of water.[2][5] If skin irritation or a rash occurs, seek medical advice.[2] |
| Eye Contact    | Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. [1][2][5] Consult a doctor.[2][5]                                   |

#### Accidental Release Measures:





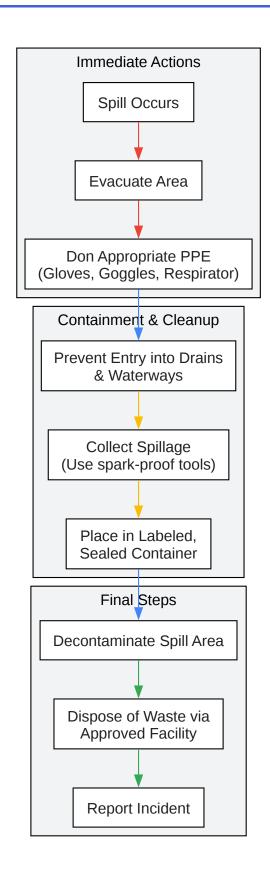


- Personal Precautions: Evacuate personnel to a safe area.[1][5] Wear appropriate PPE, including gloves, safety goggles, and respiratory protection, to avoid contact with the substance and inhalation of dust.[1][5]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[1][5] Do not let the chemical enter drains, as discharge into the environment must be avoided.[1][5]
- Containment and Cleaning: Collect the spilled material using spark-proof tools and place it
  into a suitable, closed container for disposal.[1][5] Adhered or collected material should be
  promptly disposed of according to regulations.[5]

## Experimental Workflows Mebeverine Spill Response Workflow

The following diagram outlines the logical workflow for safely managing an accidental spill of **Mebeverine**.





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Caption: Workflow for **Mebeverine** spill response.



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